

Personal protective equipment for handling D-Ribose-13C-1

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Compound of Interest

Compound Name: *D-Ribose-13C-1*

Cat. No.: *B12403544*

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Essential Safety and Handling Guide for D-Ribose-13C-1

This guide provides crucial safety and logistical information for the handling and disposal of **D-Ribose-13C-1**, a stable isotope-labeled sugar used in research. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

Proper selection and use of Personal Protective Equipment are the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **D-Ribose-13C-1**.^{[1][2][3][4]}

PPE Category	Item	Standard/Specification	Purpose
Eye/Face Protection	Safety Glasses	ANSI Z87.1-compliant with side shields or EN166 equivalent.	Protects eyes from dust particles and accidental splashes. [2]
Face Shield	To be worn over safety glasses.	Recommended for full-face splash protection.	
Hand Protection	Disposable Gloves	Nitrile gloves are recommended.	Prevents skin contact with the chemical.[2] [5]
Body Protection	Laboratory Coat	Full-length.	Protects skin and personal clothing from contamination.[1][6]
Respiratory Protection	Dust Respirator	NIOSH (US) or CEN (EU) approved.	Required when handling the powder and dust generation is possible.[1][2]

Operational Plan: Step-by-Step Handling Procedure

Follow these steps to ensure the safe handling of **D-Ribose-13C-1** in a laboratory setting.

- Preparation and Inspection:
 - Ensure that the work area is clean and well-ventilated.[1]
 - Verify that a safety shower and eye wash station are readily accessible.[2]
 - Inspect all PPE for integrity before use. Discard and replace any damaged items.
- Donning PPE:
 - Put on a full-length lab coat.

- Don safety glasses with side shields.
- Put on nitrile gloves. Ensure they are the correct size and have been inspected for tears or holes.
- Handling **D-Ribose-13C-1**:
 - Handle the compound in a well-ventilated area, such as a chemical fume hood, especially when dealing with the powdered form to minimize dust inhalation.[1]
 - Avoid direct contact with the skin and eyes.[7]
 - If weighing the powder, do so carefully to avoid creating dust.
 - Keep the container tightly closed when not in use.[1][2]
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[1]
 - Clean the work surface with an appropriate solvent.
 - Properly remove and dispose of gloves.

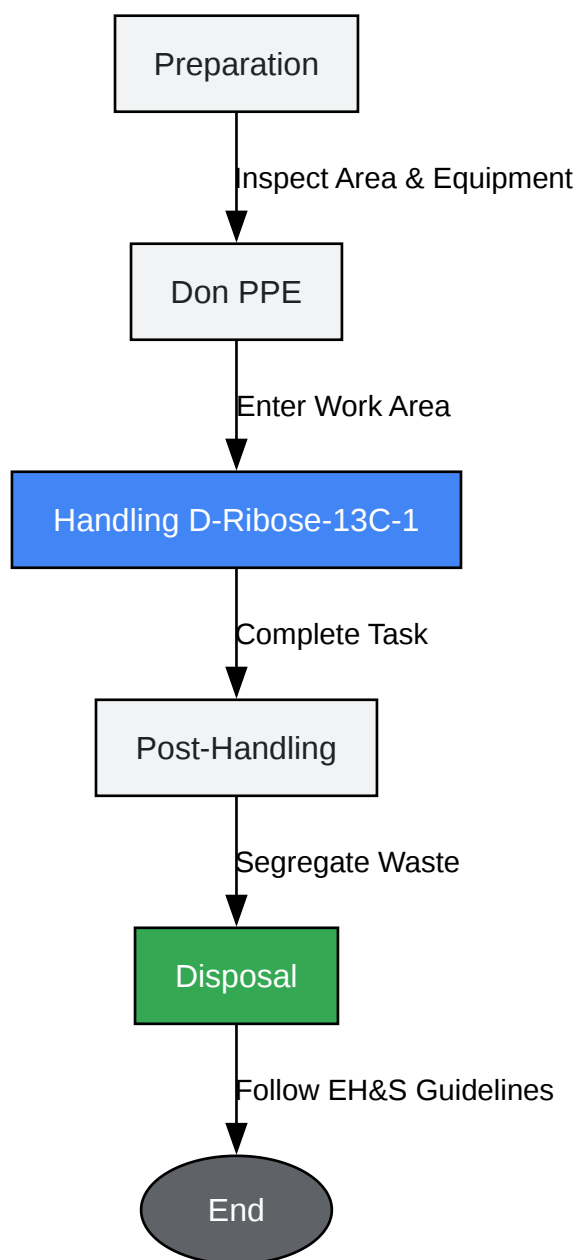
Disposal Plan: Step-by-Step Procedure

D-Ribose-13C-1 is not classified as a hazardous substance.[8] However, proper disposal is necessary to maintain a safe and compliant laboratory. Stable isotope-labeled waste is generally treated similarly to common chemical waste.[9]

- Segregation:
 - Do not mix **D-Ribose-13C-1** waste with other waste streams, especially hazardous materials.[8]
- Containerization:
 - Place solid waste in a clearly labeled, sealed container.

- For solutions, use a non-reactive, sealed container.
- Labeling:
 - Label the waste container clearly as "Non-Hazardous Waste" and specify the contents, including "**D-Ribose-13C-1**".
- Disposal:
 - Dispose of the waste in accordance with all local, state, and federal regulations.[8]
 - Consult with your institution's Environmental Health and Safety (EH&S) department for specific guidance on non-hazardous chemical waste disposal.[9]
 - Empty containers should be thoroughly rinsed before being discarded or recycled.

Experimental Workflow for Handling **D-Ribose-13C-1**



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Caption: Workflow for the safe handling and disposal of **D-Ribose-13C-1**.

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